

"N-(4-Carboxyphenyl)phthalimide molecular structure and IUPAC name"

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Compound of Interest

Compound Name: *N*-(4-Carboxyphenyl)phthalimide

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An In-depth Technical Guide to **N-(4-Carboxyphenyl)phthalimide**

This technical guide provides a comprehensive overview of **N-(4-Carboxyphenyl)phthalimide**, a pivotal chemical compound in materials science and polymer chemistry. Tailored for researchers, scientists, and professionals in drug development, this document details its molecular structure, nomenclature, physicochemical properties, synthesis protocols, and key applications.

Molecular Structure and IUPAC Name

N-(4-Carboxyphenyl)phthalimide is an organic compound characterized by a phthalimide group linked to a benzoic acid moiety at the para position of the phenyl ring.^[1] This unique structure, containing both an imide and a carboxylic acid functional group, makes it a valuable monomer for the synthesis of high-performance polymers.^[1]

IUPAC Name: 4-(1,3-dioxoisindol-2-yl)benzoic acid.^{[1][2]}

Molecular Structure:

Caption: 2D chemical structure of **N-(4-Carboxyphenyl)phthalimide**.

Physicochemical and Spectroscopic Data

The key identifiers and properties of **N-(4-Carboxyphenyl)phthalimide** are summarized below. This data is essential for its identification, handling, and application in various chemical

processes.

Table 1: Chemical Identifiers and Physical Properties

Identifier/Property	Value
IUPAC Name	4-(1,3-dioxoisindol-2-yl)benzoic acid[1][2]
CAS Number	5383-82-4[1][2][3]
Molecular Formula	C ₁₅ H ₉ NO ₄ [1][2][3]
Molecular Weight	267.24 g/mol [1][3]
Appearance	Typically a solid crystalline substance[1]
Melting Point	290-295 °C
Solubility	Soluble in organic solvents; limited solubility in water[1]
InChI Key	HBXCMGPWVGKNRS-UHFFFAOYSA-N[1]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C(=O)N(C2=O)C3=CC=C(C=C3)C(=O)O</chem> [1]

Table 2: Spectroscopic Data

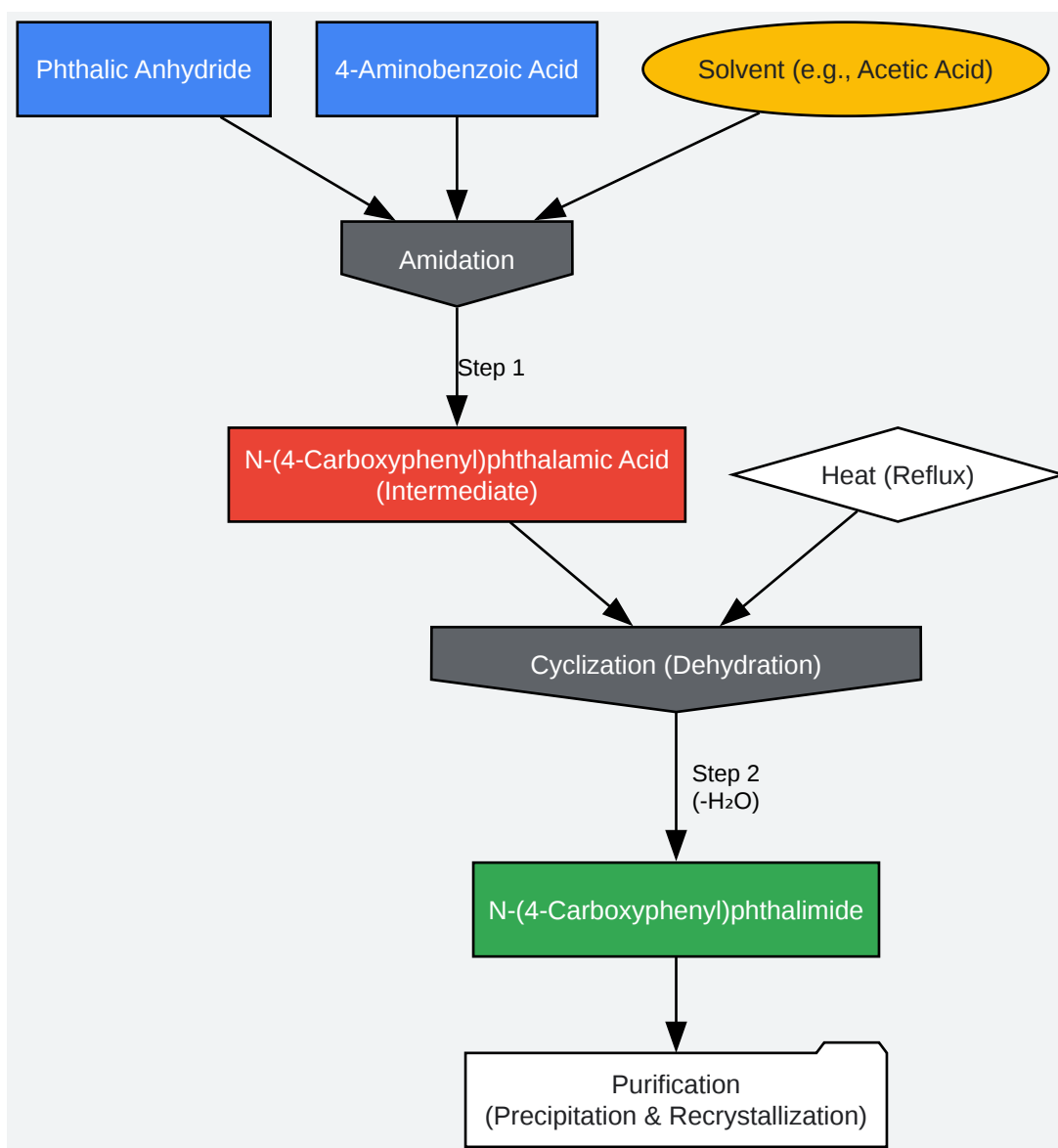
Spectroscopic analysis confirms the molecular structure of **N-(4-Carboxyphenyl)phthalimide**. The following table lists characteristic spectral features.

Spectroscopic Technique	Characteristic Peaks/Signals
$^1\text{H-NMR}$	Aromatic protons typically appear as multiplets in the δ 7.8-8.5 ppm range. The carboxylic acid proton (-COOH) signal is expected at $\delta > 10$ ppm.
$^{13}\text{C-NMR}$	Carbonyl carbons (C=O) of the imide and carboxylic acid groups are observed in the δ 165-170 ppm region. Aromatic carbons appear between δ 120-140 ppm.
FT-IR (KBr, cm^{-1})	Asymmetric and symmetric C=O stretching of the imide group appear around 1780-1720 cm^{-1} . C=O stretching of the carboxylic acid is observed around 1700 cm^{-1} . Aromatic C-H stretching is typically seen above 3000 cm^{-1} .
Mass Spectrometry	The molecular ion peak $[\text{M}]^+$ is expected at $m/z = 267$.

Synthesis of N-(4-Carboxyphenyl)phthalimide

The most common and direct method for synthesizing **N-(4-Carboxyphenyl)phthalimide** is through the condensation reaction of phthalic anhydride with 4-aminobenzoic acid.^[1] This reaction proceeds via a two-step mechanism involving direct amidation followed by cyclization.^[1]

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **N-(4-Carboxyphenyl)phthalimide**.

Experimental Protocol: Synthesis from Phthalic Anhydride and 4-Aminobenzoic Acid

This protocol describes a representative lab-scale synthesis.

Materials and Equipment:

- Phthalic anhydride

- 4-Aminobenzoic acid
- Glacial acetic acid (solvent)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Buchner funnel and filter paper
- Beakers

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine equimolar amounts of phthalic anhydride and 4-aminobenzoic acid.
- **Solvent Addition:** Add a suitable solvent, such as glacial acetic acid, to the flask to facilitate the reaction.^[4] The solvent acts as a medium for the reactants and can also aid in the removal of water during cyclization.
- **Heating and Reflux:** Heat the reaction mixture to reflux (approximately 110-120 °C for glacial acetic acid) with continuous stirring.^[4] The reaction is typically refluxed for several hours to ensure the completion of both the initial amidation and the subsequent cyclization to form the imide ring.
- **Product Isolation:** After the reaction is complete (monitored by TLC if necessary), cool the mixture to room temperature. The product, **N-(4-Carboxyphenyl)phthalimide**, which has limited solubility in the cooled solvent, will precipitate out.
- **Filtration and Washing:** Collect the solid precipitate by vacuum filtration using a Buchner funnel. Wash the collected solid with a small amount of cold solvent and then with water to remove any unreacted starting materials and impurities.

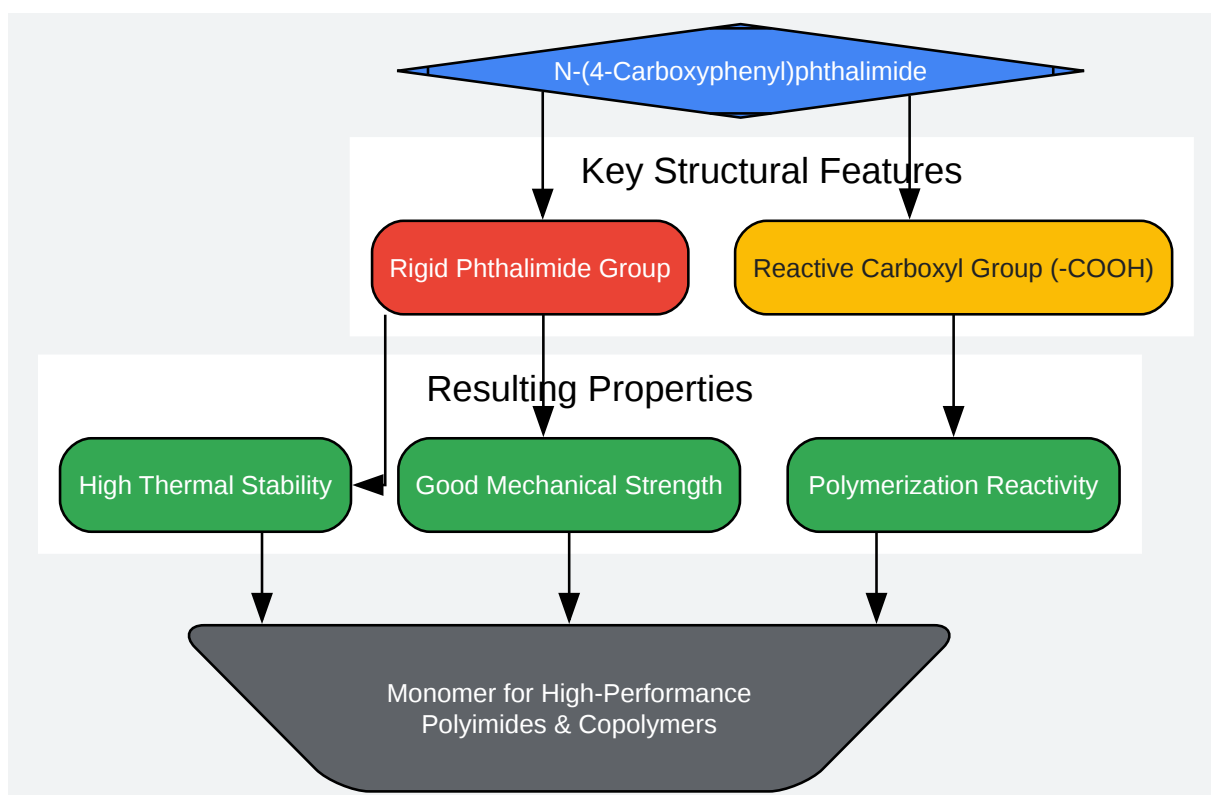
- **Drying and Purification:** Dry the crude product in an oven. For higher purity, the product can be further purified by recrystallization from an appropriate solvent (e.g., ethanol or acetic acid).

Applications in Polymer Chemistry

N-(4-Carboxyphenyl)phthalimide is a crucial monomer in the field of high-performance polymers, particularly polyimides.^[1]

- **Polyimide Synthesis:** Its bifunctional nature (imide ring precursor and carboxylic acid group) allows it to be used in polycondensation reactions. The carboxylic acid group can be activated or converted to other functional groups (like an acid chloride or ester) to react with diamines, leading to the formation of poly(ester-imide)s or poly(amide-imide)s. These polymers are renowned for their exceptional thermal stability, mechanical strength, and chemical resistance.^[1]
- **Advanced Materials:** Polyimides derived from this monomer are utilized in demanding applications, including advanced materials for the electronics and aerospace industries, where resistance to high temperatures and harsh environments is critical.^[1]

The logical relationship between the structure of **N-(4-Carboxyphenyl)phthalimide** and its primary application is outlined in the diagram below.



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Caption: Structure-Property-Application relationship for **N-(4-Carboxyphenyl)phthalimide**.

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